

Commercial Suppliers and Technical Guide for High-Purity 4-Methoxybenzyl Acetate-d3

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Compound of Interest

Compound Name: 4-Methoxybenzyl acetate-d3

Cat. No.: B12361261

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For researchers, scientists, and drug development professionals requiring high-purity **4-methoxybenzyl acetate-d3**, sourcing from reliable commercial suppliers is crucial for ensuring the accuracy and reproducibility of experimental results. This technical guide provides an in-depth overview of a key commercial supplier, typical product specifications, and detailed experimental protocols relevant to the synthesis and quality control of this deuterated compound.

Commercial Suppliers

A notable commercial supplier of high-purity **4-methoxybenzyl acetate-d3** for research and development purposes is:

- MedChemExpress (MCE): A supplier of a wide range of bioactive molecules and research chemicals, including isotope-labeled compounds.^{[1][2]} They offer **4-methoxybenzyl acetate-d3**, designated as a deuterated-labeled version of 4-methoxybenzyl acetate, primarily for research applications.^{[1][3]}

Product Specifications

High-purity **4-methoxybenzyl acetate-d3** is essential for applications such as internal standards in quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in metabolic studies.^[3] While a specific Certificate of Analysis for this compound is available upon request from the supplier, the following table summarizes the typical quantitative data for a high-purity batch based on industry standards for deuterated compounds.

Parameter	Specification	Typical Analytical Method
Chemical Identity	Conforms to the structure of 4-(methoxy-d3)-benzyl acetate	¹ H NMR, ¹³ C NMR, MS
CAS Number	1394230-53-5	-
Molecular Formula	C ₁₀ H ₉ D ₃ O ₃	-
Molecular Weight	183.22 g/mol	Mass Spectrometry
Chemical Purity	≥98.0%	HPLC, GC
Isotopic Purity (D)	≥98.0%	¹ H NMR, Mass Spectrometry
Appearance	Colorless to pale yellow liquid	Visual Inspection
Solubility	Soluble in DMSO, Methanol, Ethanol	Visual Inspection

Experimental Protocols

The following sections detail plausible methodologies for the synthesis and quality control of high-purity **4-methoxybenzyl acetate-d3**. These protocols are based on established chemical principles for deuteration and esterification.

Synthesis of 4-(methoxy-d3)-benzyl Alcohol

The key intermediate, 4-(methoxy-d3)-benzyl alcohol, can be synthesized from a suitable precursor such as 4-hydroxybenzyl alcohol.

Materials:

- 4-hydroxybenzyl alcohol
- Deuterated methyl iodide (CD₃I)
- Potassium carbonate (K₂CO₃)
- Acetone

- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a solution of 4-hydroxybenzyl alcohol in acetone, add potassium carbonate.
- Stir the suspension at room temperature and add deuterated methyl iodide dropwise.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter off the solid.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude 4-(methoxy-d3)-benzyl alcohol.
- Purify the crude product by flash column chromatography.

Esterification to 4-methoxybenzyl acetate-d3

The final product is obtained by the esterification of the deuterated alcohol.

Materials:

- 4-(methoxy-d3)-benzyl alcohol
- Acetic anhydride

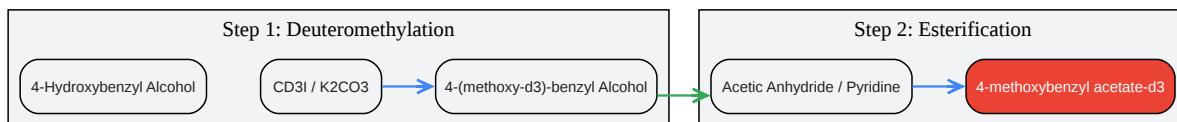
- Pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve 4-(methoxy-d3)-benzyl alcohol in dichloromethane and cool the solution in an ice bath.
- Add pyridine followed by the dropwise addition of acetic anhydride.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete, as monitored by TLC.
- Quench the reaction by adding 1 M HCl.
- Separate the organic layer and wash it sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude **4-methoxybenzyl acetate-d3** by flash column chromatography to obtain the high-purity product.

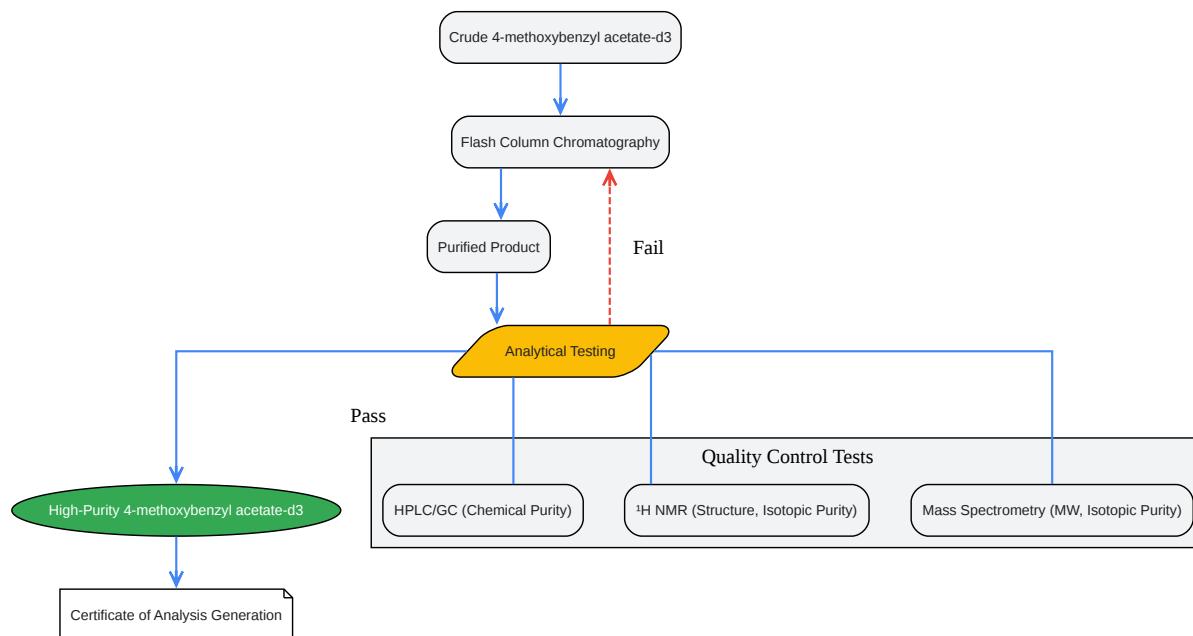
Visualizations

The following diagrams illustrate the logical workflow for the synthesis and a representative quality control process for **4-methoxybenzyl acetate-d3**.



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Caption: Synthetic pathway for **4-methoxybenzyl acetate-d3**.



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Caption: Quality control workflow for high-purity product.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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